

# 5-Amino-2-methoxybenzenesulfonic acid physical properties

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## Compound of Interest

Compound Name:	5-Amino-2-methoxybenzenesulfonic acid
Cat. No.:	B1585598

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An In-Depth Technical Guide to the Physical Properties of **5-Amino-2-methoxybenzenesulfonic Acid**

## Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive examination of the core physical and chemical properties of **5-Amino-2-methoxybenzenesulfonic acid** (CAS No. 6470-17-3). Intended for researchers, chemists, and professionals in drug development and materials science, this document synthesizes critical data from authoritative sources. It details the compound's structural and physicochemical characteristics, presents its spectroscopic profile, and outlines robust experimental protocols for property verification. Furthermore, it includes essential safety, handling, and storage information to ensure proper laboratory practice. The guide is structured to deliver not just data, but also the underlying scientific rationale for its determination and application.

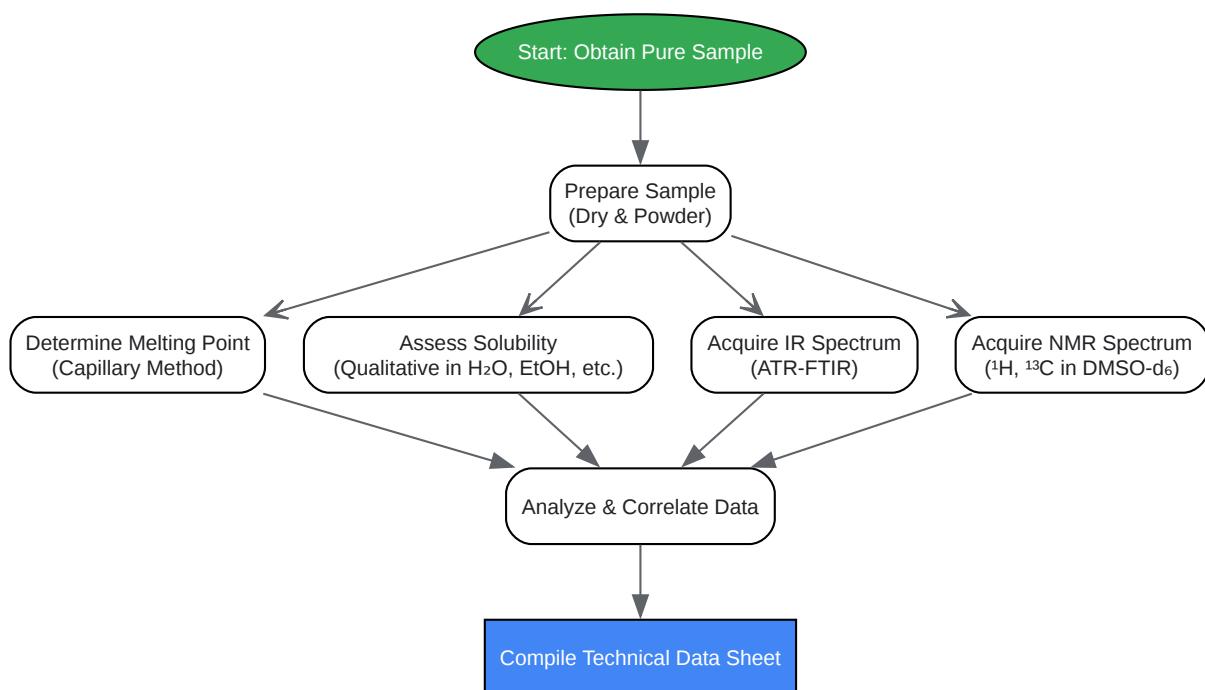
## Compound Identification and Overview

**5-Amino-2-methoxybenzenesulfonic acid** is an organic compound that serves as a vital intermediate in the synthesis of various dyes, including acid, reactive, and direct dyes.<sup>[1][2]</sup> Its molecular structure incorporates three key functional groups—an amino group, a methoxy

group, and a sulfonic acid group—attached to a benzene ring, which dictates its chemical reactivity and physical properties.

#### Key Identifiers:

- IUPAC Name: **5-amino-2-methoxybenzenesulfonic acid**[3]
- CAS Number: 6470-17-3[3][4][5]
- EC Number: 229-291-4[3]
- Synonyms: p-Anisidine-3-sulfonic acid, 6-Methoxymetanilic acid, 4-Aminoanisole-2-sulfonic Acid[3][4]



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